

"2-(2-Chlorophenoxy)-N-ethylethanamine" long-term storage and stability issues

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Compound of Interest

Compound Name: 2-(2-Chlorophenoxy)-N-ethylethanamine

CAS No.: 915921-75-4

Cat. No.: B1532964

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Technical Support Center: **2-(2-Chlorophenoxy)-N-ethylethanamine** Stability & Storage Guide

Executive Summary & Chemical Profile

Welcome to the Technical Support Center. As a Senior Application Scientist, I have compiled this guide to address the specific stability challenges associated with **2-(2-Chlorophenoxy)-N-ethylethanamine** (CAS: 915921-75-4).

This molecule belongs to the class of phenoxyethylamines. Its structural core consists of a secondary amine tail linked via an ethyl ether chain to a chlorinated phenyl ring. This specific architecture presents a dual stability risk:

- **Secondary Amine Sensitivity:** Prone to oxidative degradation and carbamate formation upon exposure to atmospheric CO₂.
- **Ether/Aryl Chloride Moiety:** Generally robust, but the ether linkage can be susceptible to autoxidation under high-energy light (UV), and the aryl chloride introduces lipophilicity that

complicates aqueous solubility without acidification.

Chemical Identity Table

Property	Detail
Systematic Name	2-(2-Chlorophenoxy)-N-ethylethanamine
CAS Number	915921-75-4
Molecular Formula	C ₁₀ H ₁₄ ClNO
Molecular Weight	~199.68 g/mol
Key Functional Groups	Secondary Amine (-NH-), Ether (-O-), Aryl Chloride (Ar-Cl)

| Common Forms | Free Base (Oil/Low-melt solid) or Hydrochloride Salt (Crystalline solid) [\[\[1\]](#)

Core Stability Risks & Mitigation

The following table summarizes the primary degradation pathways associated with this compound. Understanding these mechanisms is critical for interpreting experimental anomalies.

Risk Factor	Mechanism of Action	Visual/Analytical Indicator	Mitigation Strategy
Oxidation	Radical abstraction of the α -proton next to the nitrogen, leading to imine formation and subsequent hydrolysis (dealkylation).	Yellow/Brown discoloration of the solid or solution. Appearance of lower MW peaks in LC-MS.	Store under Argon/Nitrogen. Use antioxidants (e.g., BHT) if interfering with non-sensitive assays.
Carbamate Formation	Reversible reaction of the secondary amine with atmospheric CO_2 to form carbamic acid/carbamate salts.	Mass shift (+44 Da) in LC-MS. Changes in solubility or melting point depression.	Minimize air exposure. [2][3] Store in tightly sealed vials with parafilm.
Hygroscopicity	Absorption of atmospheric water, particularly if stored as a Hydrochloride (HCl) salt.	Clumping or "melting" (deliquescence). Difficulty in accurate weighing.	Store in a desiccator. Equilibrate to RT before opening.
Photolysis	UV-induced homolysis of the Ar-Cl bond or ether oxidation.	Degradation products in HPLC; potential precipitate formation.	Protect from light (amber vials or foil-wrapped).

Storage Protocols (Q&A Format)

Q1: How should I store the solid stock for long-term stability (>6 months)?

Recommendation:

- Temperature: -20°C is optimal. 4°C is acceptable for short-term (<1 month).
- Atmosphere: The vial must be flushed with an inert gas (Argon or Nitrogen) before sealing.

- Container: Amber glass vials with Teflon-lined caps. Avoid plastic containers for long-term storage as amines can leach plasticizers or adsorb to the walls.

Why? The activation energy for amine oxidation is significantly lowered at room temperature. The "free base" form is particularly volatile and reactive; freezing halts the kinetics of autoxidation.

Q2: Can I store the compound as a stock solution?

Recommendation: Yes, but with strict solvent limitations.

- Preferred Solvent: Dimethyl Sulfoxide (DMSO) or Ethanol (anhydrous).
 - Stability:[4][5][6][7][8] ~3-6 months at -20°C.
- Avoid: Water or Phosphate Buffered Saline (PBS) for storage.
 - Risk:[2][3][6][8][9] Aqueous solutions are prone to hydrolysis (slow) and microbial growth. Furthermore, the free base has poor water solubility and may precipitate or adhere to glass.

Q3: I have the Hydrochloride (HCl) salt. Is it more stable?

Recommendation: Yes. The protonation of the nitrogen atom in the salt form reduces the electron density on the nitrogen, making it significantly less nucleophilic and resistant to oxidation and CO₂ absorption.

- Caveat: HCl salts are often hygroscopic. If your white powder turns into a sticky gel, it has absorbed water. It is likely chemically intact but the concentration is now inaccurate.

Troubleshooting Guide

Issue A: "My compound has turned from white to yellow."

- Diagnosis: Oxidative degradation.[5][7][10] Secondary amines often form N-oxides or imine impurities that are highly colored (chromophores).

- Action: Check purity via LC-MS. If purity is >95%, the color may be due to trace impurities (<1%) which are often highly colored. You may proceed with non-critical experiments, but repurification (recrystallization) is recommended for binding affinity assays.

Issue B: "The solubility in water is lower than expected."

- Diagnosis: You likely have the Free Base form, or the pH of your buffer is too high (basic).
- Action:
 - Check the pH. The pKa of the secondary amine is likely around 9.5–10.5.
 - To dissolve, ensure the pH is below 7.0.
 - Protocol: Dissolve the compound in a small volume of DMSO first (make a 100x stock), then dilute into the aqueous buffer. This prevents the formation of hydrophobic aggregates.

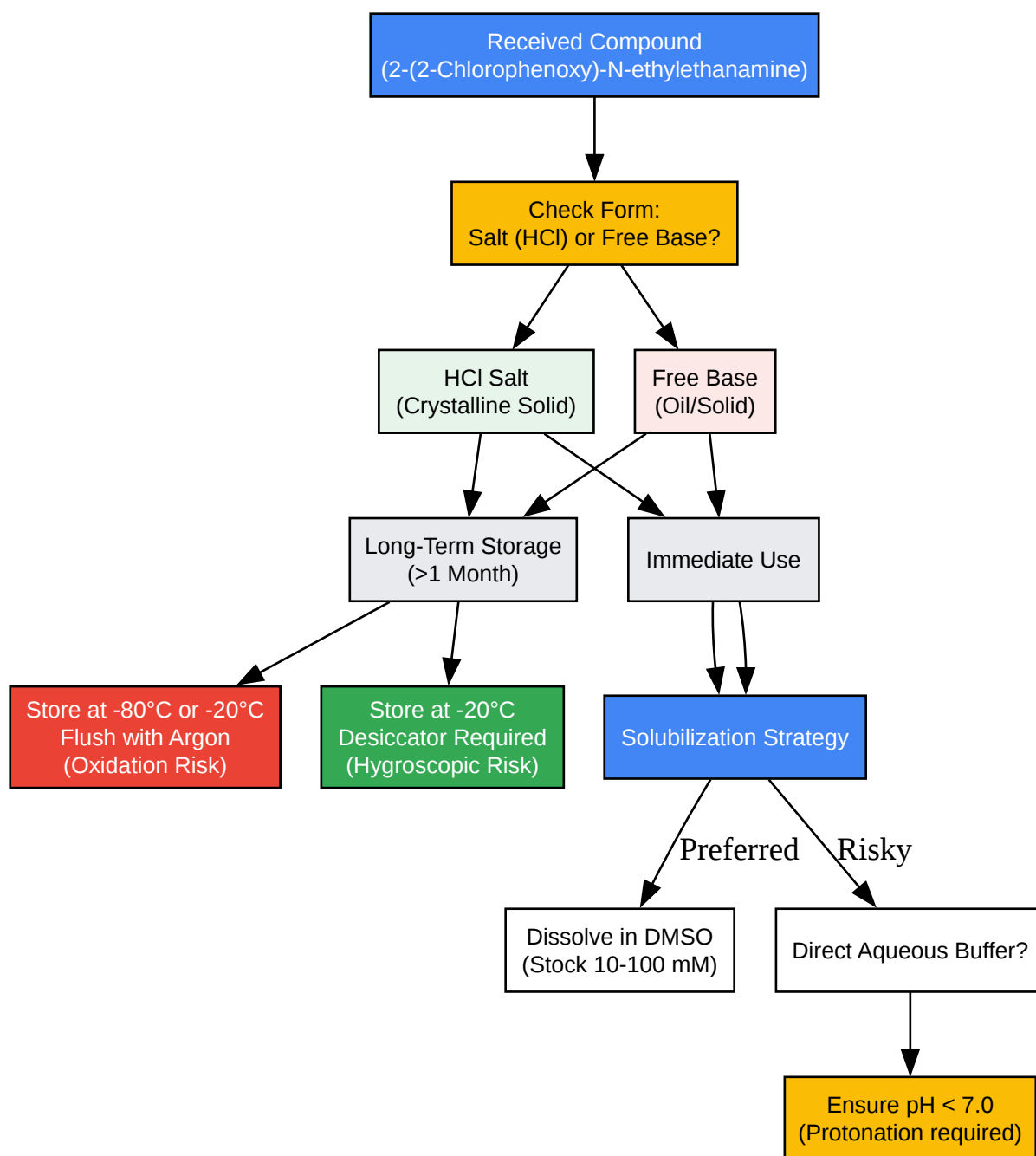
Issue C: "LC-MS shows a peak at M+14 or M+16."

- Diagnosis:
 - M+16: N-Oxide formation (Oxidation).
 - M+14: Methylation (unlikely unless methanol was used with strong acid) or artifact.
 - M+44: Carbamate formation (Reaction with CO₂).[\[4\]](#)
- Action: If M+16 is dominant, the sample is oxidized and should be discarded.

Experimental Workflows

Workflow 1: Storage & Handling Decision Tree

Use this logic flow to determine the correct handling procedure based on your experimental needs.



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Caption: Decision matrix for storage and solubilization based on chemical form (Salt vs. Free Base).

Workflow 2: Reconstitution Protocol

Follow this strict order of operations to minimize degradation during solution preparation.

- Equilibration: Remove vial from freezer and let stand at Room Temperature (RT) for 20 minutes before opening. (Prevents water condensation inside the cold vial).
- Solvent Addition: Add anhydrous DMSO to the vial.
- Vortex: Vortex for 30 seconds. If solid persists, sonicate for 5 minutes at <40°C.
- Aliquot: Immediately split into single-use aliquots (e.g., 50 µL).
- Freeze: Snap-freeze aliquots in liquid nitrogen or dry ice/ethanol bath and store at -20°C. Do not refreeze thawed aliquots.

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